

# Crystal structure of anhydrous Trisodium orthoborate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Trisodium orthoborate*

Cat. No.: *B083475*

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An in-depth guide to the crystal structure of anhydrous **trisodium orthoborate**,  $\text{Na}_3\text{BO}_3$ , designed for researchers, scientists, and professionals in drug development. This document provides a comprehensive overview of its crystallographic properties, synthesis, and characterization.

## Core Properties of Anhydrous Trisodium Orthoborate

Anhydrous **trisodium orthoborate** ( $\text{Na}_3\text{BO}_3$ ) is a sodium salt of orthoboric acid.[1] The compound consists of three sodium cations ( $\text{Na}^+$ ) and an orthoborate trianion ( $[\text{BO}_3]^{3-}$ ).[2] The systematic IUPAC name for this compound is **trisodium orthoborate**, and its molecular formula is  $\text{Na}_3\text{BO}_3$ . [2] The molar mass of the anhydrous form is 127.78 g/mol .[1] The orthoborate anion ( $[\text{BO}_3]^{3-}$ ) exhibits a trigonal planar geometry, which arises from the  $\text{sp}^2$  hybridization of the central boron atom. This configuration results in three equivalent boron-oxygen bonds arranged in a single plane.[2]

## Crystallographic Data

The crystal structure of anhydrous **trisodium orthoborate** has been determined to be monoclinic. The crystallographic data is summarized in the table below.

Property	Value
Crystal System	Monoclinic
Space Group	P2 <sub>1</sub> /c
Lattice Parameters	a = 7.567 Å, b = 5.730 Å, c = 9.689 Å, β = 56.436°
Unit Cell Volume	350.00579 Å <sup>3</sup>
Density	2.42489 g/cm <sup>3</sup>

Data sourced from the Materials Project.[\[3\]](#)[\[4\]](#)

## Experimental Protocols

### Synthesis of Anhydrous Trisodium Orthoborate

A common method for the synthesis of anhydrous **trisodium orthoborate** involves a solid-state reaction. The process is as follows:

- **Reactant Preparation:** A mixture of sodium carbonate (Na<sub>2</sub>CO<sub>3</sub>) and either sodium metaborate (NaBO<sub>2</sub>) or boric oxide (B<sub>2</sub>O<sub>3</sub>) is prepared.
- **Heating:** The mixture is heated to a temperature range of 600 to 850 °C.
- **Reaction:** During heating, the reactants form **trisodium orthoborate**, releasing carbon dioxide as a byproduct. The chemical equation for the reaction with sodium metaborate is:  
$$\text{NaBO}_2 + \text{Na}_2\text{CO}_3 \rightarrow \text{Na}_3\text{BO}_3 + \text{CO}_2$$
[\[1\]](#)
- **Purification:** Obtaining the compound in a pure form from the melt can be challenging.[\[1\]](#)

### Crystallographic Analysis

The crystal structure of the synthesized anhydrous **trisodium orthoborate** is typically determined using single-crystal X-ray diffraction.

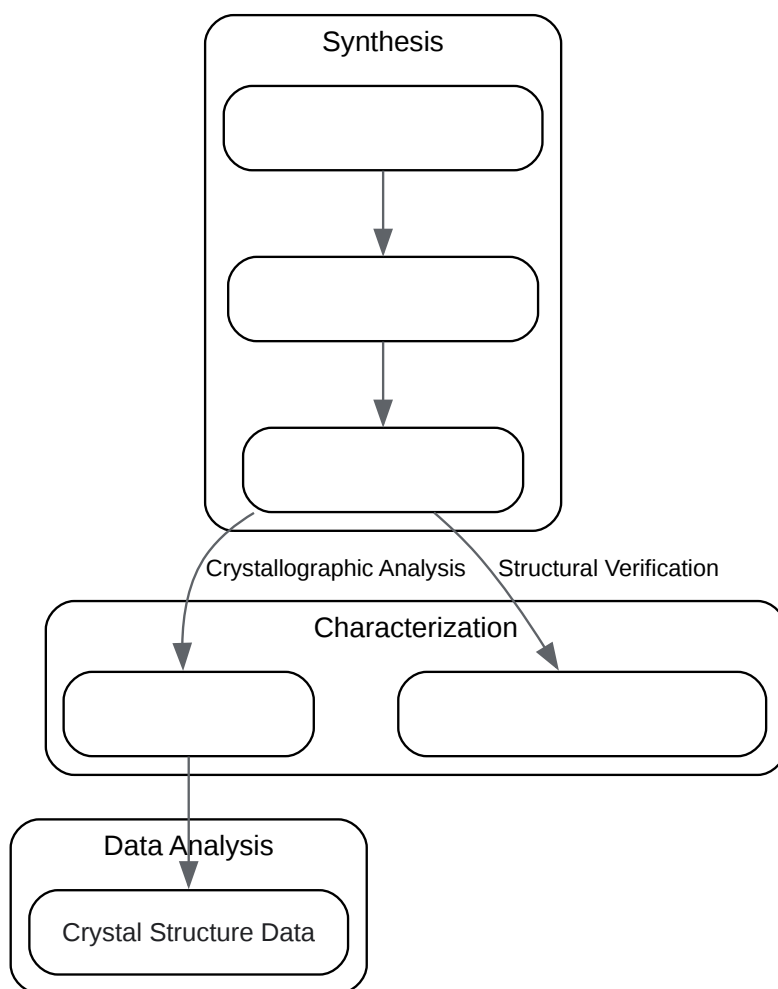
- **Crystal Selection:** A suitable single crystal of Na<sub>3</sub>BO<sub>3</sub> is mounted on a goniometer head.

- **Data Collection:** The crystal is irradiated with a monochromatic X-ray beam, and the diffraction pattern is collected as the crystal is rotated.
- **Structure Solution and Refinement:** The collected diffraction data is used to solve and refine the crystal structure, yielding the lattice parameters, space group, and atomic coordinates.

## Visualized Experimental Workflow

The following diagram illustrates the workflow for the synthesis and characterization of anhydrous **trisodium orthoborate**.

## Workflow for Synthesis and Characterization of Anhydrous Trisodium Orthoborate



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## Synthesis and Characterization Workflow

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## References

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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)